

3,4,5-Trichlorophenylboronic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *3,4,5-Trichlorophenylboronic acid*

Cat. No.: *B151388*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **3,4,5-Trichlorophenylboronic acid**, a versatile reagent in modern organic synthesis. With a molecular weight of 225.27 g/mol, this compound is a cornerstone in the construction of complex molecular architectures through palladium-catalyzed cross-coupling reactions. This document details its chemical properties, summarizes its primary applications, and provides illustrative experimental protocols. Furthermore, it explores the potential biological implications of molecules synthesized using this key building block, acknowledging the current landscape of research and future directions.

Core Properties and Data

3,4,5-Trichlorophenylboronic acid is a white to off-white crystalline powder. Its key quantitative data are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	225.27 g/mol	[1]
Molecular Formula	C ₆ H ₄ BCl ₃ O ₂	[2]
CAS Number	862248-93-9	
Melting Point	>300 °C	
Purity	Typically ≥95%	[2]

Primary Applications and Experimental Protocols

The utility of **3,4,5-Trichlorophenylboronic acid** spans several key areas of chemical research and development, primarily centered around its application in Suzuki-Miyaura cross-coupling reactions.

Suzuki-Miyaura Cross-Coupling Reactions

The Suzuki-Miyaura reaction is a powerful and widely used method for the formation of carbon-carbon bonds. **3,4,5-Trichlorophenylboronic acid** serves as a crucial partner in these reactions, enabling the synthesis of a diverse range of biaryl and substituted aromatic compounds. These products are often key intermediates in the development of pharmaceuticals and agrochemicals.[3]

Generic Experimental Protocol for Suzuki-Miyaura Coupling:

While specific reaction conditions should be optimized for each unique substrate combination, a general protocol for a Suzuki-Miyaura coupling reaction involving an aryl halide and **3,4,5-Trichlorophenylboronic acid** is as follows:

Materials:

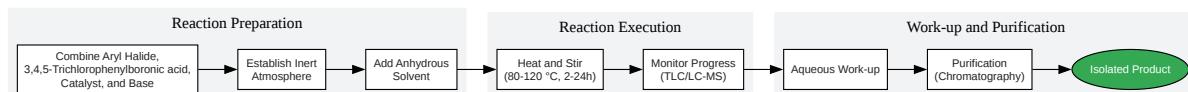
- Aryl halide (1.0 eq)
- **3,4,5-Trichlorophenylboronic acid** (1.1 - 1.5 eq)
- Palladium catalyst (e.g., Pd(PPh₃)₄, Pd(dppf)Cl₂, 1-5 mol%)

- Base (e.g., K_2CO_3 , Cs_2CO_3 , K_3PO_4 , 2-3 eq)
- Anhydrous solvent (e.g., 1,4-dioxane, toluene, DMF)
- Inert gas (Nitrogen or Argon)

Procedure:

- Reaction Setup: In a dry reaction vessel, combine the aryl halide, **3,4,5-Trichlorophenylboronic acid**, palladium catalyst, and base.
- Inert Atmosphere: Evacuate and backfill the vessel with an inert gas three times to create an oxygen-free environment.
- Solvent Addition: Add the anhydrous solvent via syringe.
- Reaction: Stir the mixture at the desired temperature (typically 80-120 °C) for 2-24 hours. Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS).
- Work-up: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine. Dry the organic layer over anhydrous sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by a suitable method, such as column chromatography.

Logical Workflow for Suzuki-Miyaura Coupling:



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A generalized workflow for performing a Suzuki-Miyaura cross-coupling reaction.

Bioconjugation

Boronic acids are known to form reversible covalent bonds with diols, a property that is increasingly exploited in the field of bioconjugation. This allows for the labeling and modification of biomolecules such as proteins and carbohydrates. While specific protocols for **3,4,5-Trichlorophenylboronic acid** are not abundant in literature, the general principles of boronic acid-based bioconjugation would apply. This involves the reaction of the boronic acid with a diol-containing biomolecule, often under aqueous conditions.

Materials Science

In materials science, **3,4,5-Trichlorophenylboronic acid** can be utilized to functionalize surfaces and polymers. The boronic acid moiety can be used to anchor molecules to surfaces containing diol groups, thereby modifying the surface properties.

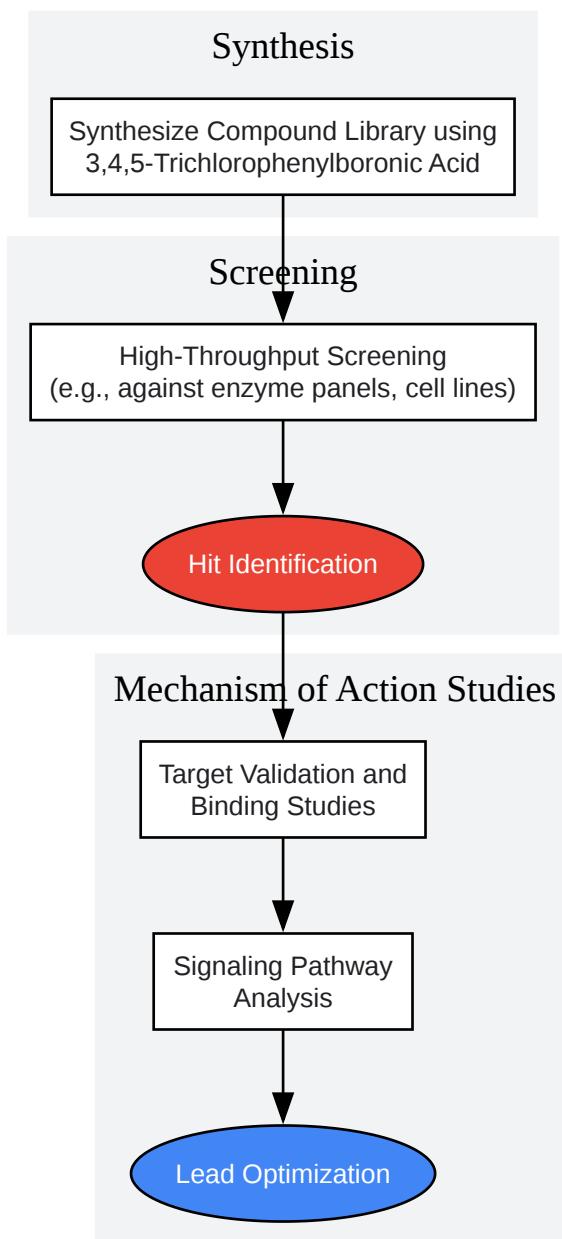
Biological Activity and Signaling Pathways

A comprehensive search of the current scientific literature did not yield specific studies detailing the direct involvement of **3,4,5-Trichlorophenylboronic acid** or its immediate derivatives in defined biological signaling pathways. However, the broader class of boronic acid-containing molecules has seen significant investigation in drug discovery. For instance, bortezomib, a dipeptide boronic acid, is a proteasome inhibitor used in cancer therapy.

The biological activity of compounds synthesized using **3,4,5-Trichlorophenylboronic acid** would be highly dependent on the overall structure of the final molecule. The introduction of the 3,4,5-trichlorophenyl group can influence the lipophilicity, steric profile, and electronic properties of a molecule, which in turn can affect its biological target binding and pharmacokinetic properties.

Future research may involve the synthesis of a library of compounds using **3,4,5-Trichlorophenylboronic acid** as a building block, followed by screening against various biological targets to identify potential lead compounds. Subsequent mechanism-of-action studies would then be required to elucidate any involvement in specific signaling pathways.

Proposed Research Workflow for Biological Evaluation:



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A proposed workflow for the synthesis and biological evaluation of novel compounds.

Conclusion

3,4,5-Trichlorophenylboronic acid is a valuable and versatile reagent in organic synthesis, with its primary application in the robust and reliable Suzuki-Miyaura cross-coupling reaction. Its utility extends to the fields of bioconjugation and materials science, offering a wide range of

possibilities for the creation of novel and functional molecules. While its direct biological activity and role in signaling pathways are not yet defined, the compounds synthesized from this building block hold potential for future discoveries in drug development and chemical biology. Further research is warranted to fully explore the biological implications of incorporating the 3,4,5-trichlorophenyl moiety into bioactive scaffolds.

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